

4-Bromo-2-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-methylaniline

Cat. No.: B145978

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An In-depth Technical Guide to 4-Bromo-2-methylaniline

This technical guide provides a comprehensive overview of **4-Bromo-2-methylaniline** (CAS 583-75-5), a key chemical intermediate in various synthetic processes. It is intended for researchers, scientists, and professionals in drug development and chemical research. This document details the compound's fundamental properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

Core Properties of 4-Bromo-2-methylaniline

4-Bromo-2-methylaniline, also known as 2-Amino-5-bromotoluene or 4-Bromo-o-toluidine, is a substituted aniline that serves as a versatile building block in organic synthesis.^[1] It typically appears as a white to light yellow crystalline powder.^[2] The compound is sparingly soluble in water but shows good solubility in organic solvents like ethanol and acetone.^[2]

Quantitative Data Summary

The fundamental molecular properties of **4-Bromo-2-methylaniline** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₇ H ₈ BrN	[2][3][4]
BrC ₆ H ₃ (CH ₃)NH ₂	[4][5]	
Molecular Weight	186.05 g/mol	[3][4][5]
186.04912 g/mol	[2]	
CAS Number	583-75-5	[3][4][5]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	57-61 °C	[5]
Boiling Point	240-257 °C	[2]

Applications in Research and Development

4-Bromo-2-methylaniline is a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.[1][2] Its reactive amine and bromo functional groups allow for a variety of chemical transformations, including nucleophilic substitution, electrophilic aromatic substitution, and coupling reactions.[2][6] These properties make it an important starting material for creating more complex molecules with potential biological activities.[1]

Experimental Protocol: Synthesis of 4-Bromo-2-methylaniline

The following is a detailed three-step protocol for the synthesis of **4-Bromo-2-methylaniline**, based on a patented production process.[7] This process involves the protection of the amine group, followed by bromination and subsequent deprotection.

Step 1: Acetylation (Amine Protection)

- Objective: To protect the amino group of 2-methylaniline to prevent side reactions during bromination.
- Procedure:

- React 2-methylaniline with an acetylating agent (e.g., acetic anhydride) to form N-(2-methylphenyl)acetamide.
- This reaction is typically carried out in a suitable solvent.
- The product, white needle-like crystals of N-(2-methylphenyl)acetamide, is then isolated.

Step 2: Bromination

- Objective: To introduce a bromine atom at the para-position of the N-(2-methylphenyl)acetamide.
- Procedure:
 - The N-(2-methylphenyl)acetamide obtained from Step 1 is used as the raw material.
 - A bromination reaction is performed to yield N-(4-bromo-2-methylphenyl)acetamide.

Step 3: Hydrolysis (Deprotection)

- Objective: To remove the acetyl protecting group and obtain the final product, **4-Bromo-2-methylaniline**.
- Procedure:
 - The N-(4-bromo-2-methylphenyl)acetamide from Step 2 is subjected to a hydrolysis reaction.
 - In a beaker, combine the N-(4-bromo-2-methylphenyl)acetamide with 30mL of concentrated hydrochloric acid and 50mL of freshly distilled dioxane.^[7]
 - Reflux the mixture for 2 hours.^[7]
 - After refluxing, neutralize the reaction solution with an ammoniacal liquor until the pH reaches 9.^[7]
 - Leach the resulting white precipitate from the beaker.^[7]
 - Allow the filtrate to stand for phase separation and retain the organic phase.^[7]

- Wash the organic phase twice and dry it using anhydrous magnesium sulfate to yield **4-Bromo-2-methylaniline**.^[7]

Visualized Synthesis Workflow

The following diagram illustrates the logical flow of the synthesis process for **4-Bromo-2-methylaniline**.



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Caption: Synthesis Workflow for **4-Bromo-2-methylaniline**.

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